

Essential Safety & Disposal Protocols for NSC59984

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Compound of Interest

Compound Name: NSC59984
CAS No.: 803647-40-7
Cat. No.: B15582338

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For laboratory professionals engaged in cancer research and drug development, ensuring the safe handling and proper disposal of investigational compounds like **NSC59984** is of paramount importance. This document provides a comprehensive guide to the proper disposal procedures for **NSC59984**, alongside essential safety information to minimize risk and ensure a safe laboratory environment.

Chemical and Physical Properties

NSC59984 is a small molecule activator of the p53 pathway, investigated for its potential in cancer therapy.[1][2] It is a crystalline solid, appearing as a yellow to brown powder.[3]

Property	Value
Molecular Formula	C ₁₂ H ₁₅ N ₃ O ₄ [3] [4]
Molecular Weight	265.27 g/mol [4]
CAS Number	803647-40-7 [3] [4]
Appearance	Yellow to brown powder [3]
Solubility	Soluble in DMSO [4] [5]
Storage Temperature	-20°C [3] [4] [5] [6] [7]

Hazard Identification and Safety Precautions

NSC59984 is classified as a hazardous substance. Adherence to the following safety precautions is mandatory to prevent exposure and ensure personal safety.

Hazard Statements:

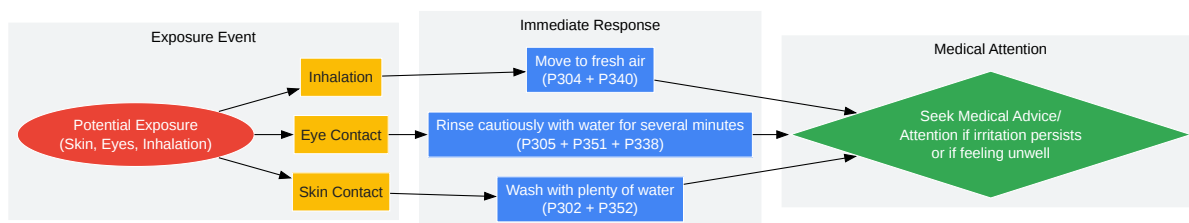
- H315: Causes skin irritation.[\[3\]](#)[\[8\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)[\[8\]](#)
- H335: May cause respiratory irritation.[\[3\]](#)[\[8\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[3\]](#)
- P264: Wash skin thoroughly after handling.[\[3\]](#)
- P271: Use only outdoors or in a well-ventilated area.[\[3\]](#)
- P280: Wear protective gloves/eye protection/face protection.[\[3\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of water.[\[3\]](#)

- P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.[3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

The following diagram outlines the logical workflow for handling a potential exposure to **NSC59984**.



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NSC59984 Exposure Response Workflow

Proper Disposal Procedures for NSC59984

The fundamental principle for the disposal of **NSC59984** and its containers is to treat them as hazardous waste. The specific guideline is:

- P501: Dispose of contents/container to an approved waste disposal plant.[3]

To ensure compliance and safety, follow this detailed, step-by-step disposal plan.

Step 1: Waste Segregation and Collection

- **Designated Waste Container:** All solid waste contaminated with **NSC59984**, including unused compound, contaminated personal protective equipment (PPE), and labware (e.g., pipette tips, tubes), must be collected in a dedicated, clearly labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **NSC59984** should be collected in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.
- **Sharps:** Needles, syringes, or other sharps contaminated with **NSC59984** must be disposed of in a designated sharps container for hazardous chemical waste.

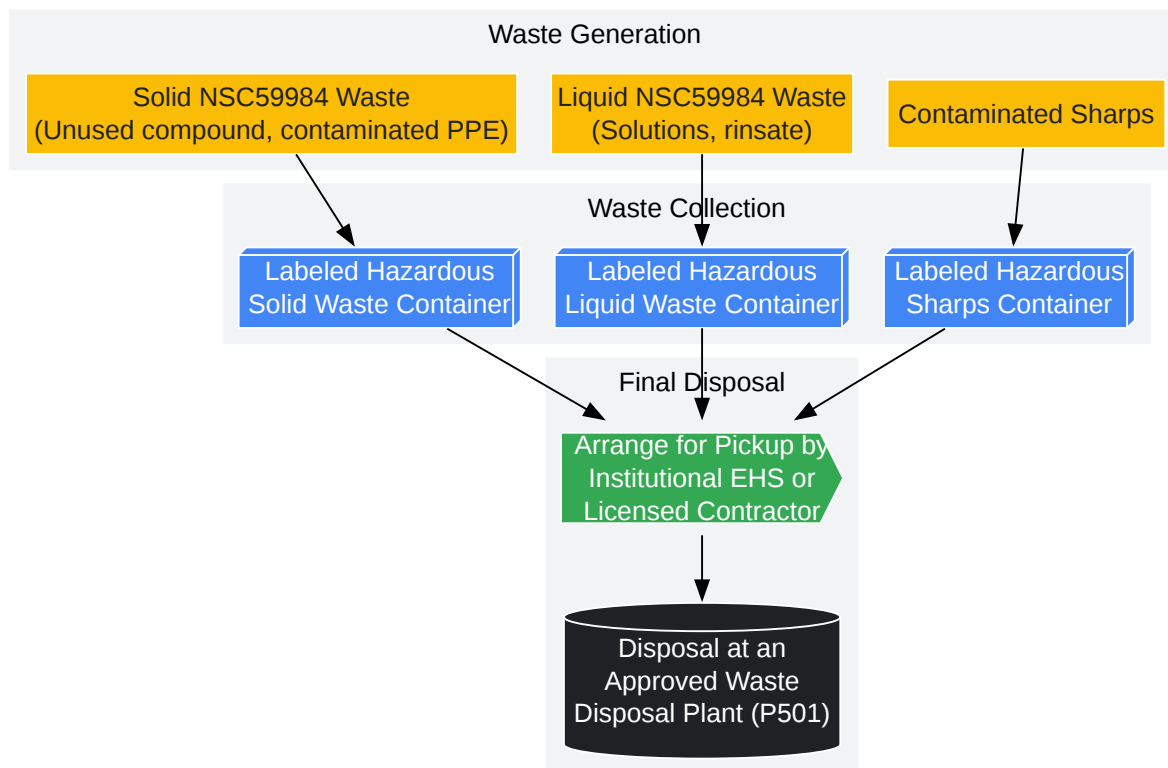
Step 2: Decontamination of Empty Containers

- **Triple Rinsing:** The original container of **NSC59984** must be triple-rinsed with a suitable solvent (e.g., DMSO, followed by ethanol) to remove all residues.
- **Rinsate Collection:** The rinsate from this process is considered hazardous and must be collected and disposed of as liquid hazardous waste.
- **Container Disposal:** After triple-rinsing, the defaced, empty container can typically be disposed of as non-hazardous laboratory glass or plastic, according to your institution's guidelines.

Step 3: Final Disposal

- **Waste Pickup:** Once the hazardous waste container is full, seal it securely and arrange for pickup by your institution's EHS department or a licensed hazardous waste disposal contractor.
- **Documentation:** Complete all necessary hazardous waste manifests or log forms as required by your institution and local regulations.

The following diagram illustrates the proper disposal pathway for **NSC59984** waste.



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NSC59984 Disposal Pathway

By adhering to these procedures, researchers can handle and dispose of **NSC59984** in a manner that ensures their safety and is in compliance with environmental regulations. Always consult your institution's specific safety and disposal protocols.

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References

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